

Aspinonene: A Fungal-Derived Pentaketide with Therapeutic Potential

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Compound of Interest

Compound Name: *Aspinonene*

Cat. No.: *B1181478*

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An In-depth Technical Guide on the Natural Occurrence, Isolation, and Biosynthesis of **Aspinonene** for Researchers, Scientists, and Drug Development Professionals.

Introduction

Aspinonene is a naturally occurring polyketide metabolite produced by certain species of filamentous fungi. Structurally characterized by a unique nine-carbon backbone featuring a diol, a vinyl ether, and an epoxide moiety, **Aspinonene** has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the current knowledge regarding the natural sources, detailed isolation methodologies, and the biosynthetic pathway of **Aspinonene**. The information is presented to support further research and development efforts targeting this promising fungal metabolite.

Natural Occurrence

Aspinonene has been identified as a secondary metabolite produced by fungi belonging to the genus *Aspergillus*. Specific species reported to produce **Aspinonene** include:

- *Aspergillus ochraceus*: This species is a common soil fungus and a known producer of various secondary metabolites.^[1]
- *Aspergillus ostianus*: Another member of the *Aspergillus* genus, also found to produce **Aspinonene**.^[1]

- Marine-derived *Aspergillus* sp.: A strain of *Aspergillus* isolated from the Mariana Trench has also been identified as a source of **Aspinonene**, highlighting the potential of marine fungi as a reservoir for novel natural products.

Quantitative data regarding the yield of **Aspinonene** from these fungal sources can vary depending on the specific strain, culture conditions, and extraction methods employed. A summary of reported yields is presented in Table 1.

Fungal Source	Fermentation Type	Solvent System	Reported Yield (mg/L)	Reference
<i>Aspergillus ochraceus</i>	Submerged Fermentation	Ethyl Acetate	Data Not Available	
<i>Aspergillus ostianus</i>	Solid-State Fermentation	Methanol/Dichloromethane	Data Not Available	
Marine <i>Aspergillus</i> sp.	Liquid Culture	Ethyl Acetate	Data Not Available	

Table 1: Reported Natural Sources and Yields of **Aspinonene**. Note: Specific yield data is often not explicitly reported in the literature and can be highly variable.

Isolation and Purification

The isolation of **Aspinonene** from fungal cultures typically involves a multi-step process encompassing fermentation, extraction, and chromatographic purification. A generalized experimental workflow is outlined below, followed by a detailed protocol.

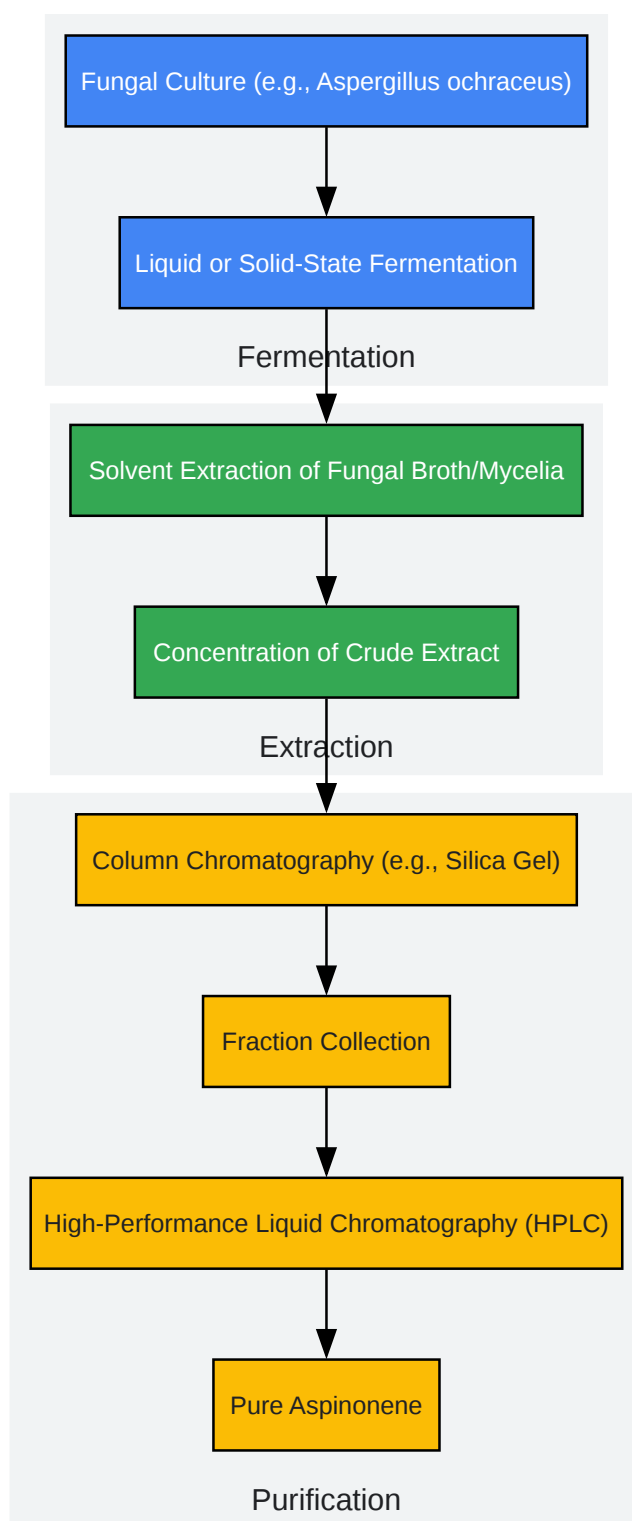


Figure 1: General Workflow for Aspinonene Isolation

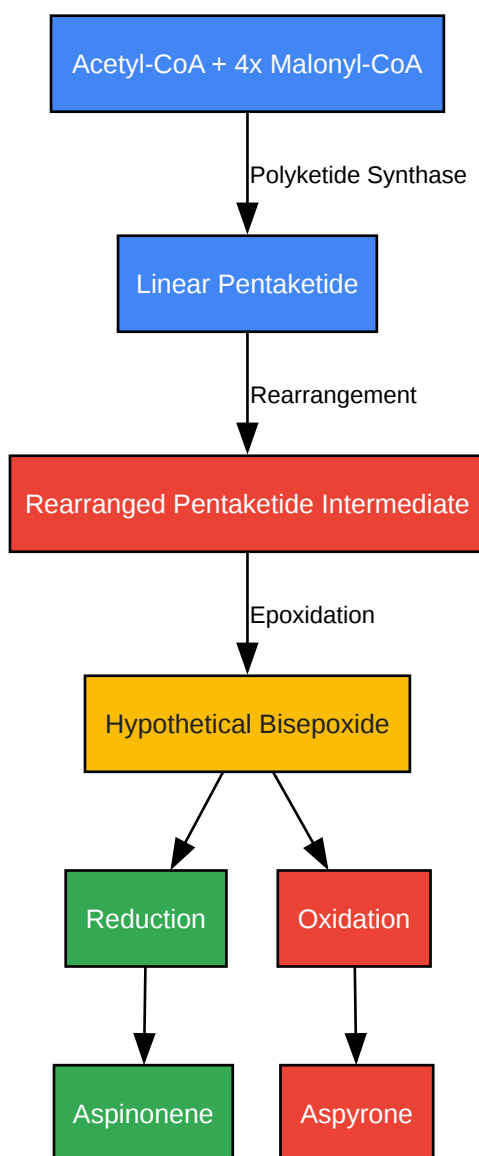


Figure 2: Proposed Biosynthetic Pathway of Aspinonene

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References

- 1. protocols.io [protocols.io]

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